

Essential Safety and Disposal Guidance for Fosdagrocorat

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Compound of Interest

Compound Name: Fosdagrocorat

Cat. No.: B1673564

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This document provides crucial operational and disposal protocols for **Fosdagrocorat** (PF-04171327), a selective glucocorticoid receptor modulator. Adherence to these guidelines is vital for ensuring laboratory safety and minimizing environmental impact. As **Fosdagrocorat** is a research chemical, it is imperative to handle it with the utmost care, following all institutional and regulatory standards for hazardous waste management.

Fosdagrocorat is a phosphate ester prodrug that is rapidly converted in vivo to its active metabolite, Dagrocorat (PF-00251802).[1][2] Both compounds are non-steroidal, selective glucocorticoid receptor modulators (SGRMs).[1][3]

Physicochemical and Hazard Information

A comprehensive understanding of the chemical properties and potential hazards of **Fosdagrocorat** is fundamental for safe handling and disposal.

Property	Value	Reference
Chemical Formula	C ₂₉ H ₃₀ F ₃ N ₂ O ₅ P	[1]
Molar Mass	574.537 g·mol ⁻¹	[1]
Appearance	Solid	
Primary Route of Entry	Inhalation, Ingestion, Skin/Eye Contact	
Known Hazards	Suspected of damaging fertility or the unborn child. May cause damage to organs through prolonged or repeated exposure.	

Hazard Classification	Precautionary Statements
Health Hazards	<p>P201: Obtain special instructions before use.</p> <p>P202: Do not handle until all safety precautions have been read and understood. P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. P302 + P352: IF ON SKIN: Wash with plenty of water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P308 + P313: IF exposed or concerned: Get medical advice/attention.</p>
Environmental Hazards	<p>Synthetic glucocorticoids are considered endocrine disruptors and environmental contaminants of emerging concern. While specific data for Fosdagrocorat is limited, glucocorticoids, in general, can have adverse effects on aquatic organisms. Therefore, release into the environment must be avoided.</p>

Operational and Disposal Plans

A systematic approach to handling and disposing of **Fosdagrocorat** is essential to mitigate risks.

Proper PPE is the first line of defense when handling **Fosdagrocorat**.

PPE Item	Specifications
Eye Protection	Chemical safety goggles or glasses with side shields.
Hand Protection	Chemically resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Use a certified respirator (e.g., N95) when handling the powder form or if there is a risk of aerosolization. Work in a well-ventilated area, preferably a chemical fume hood.

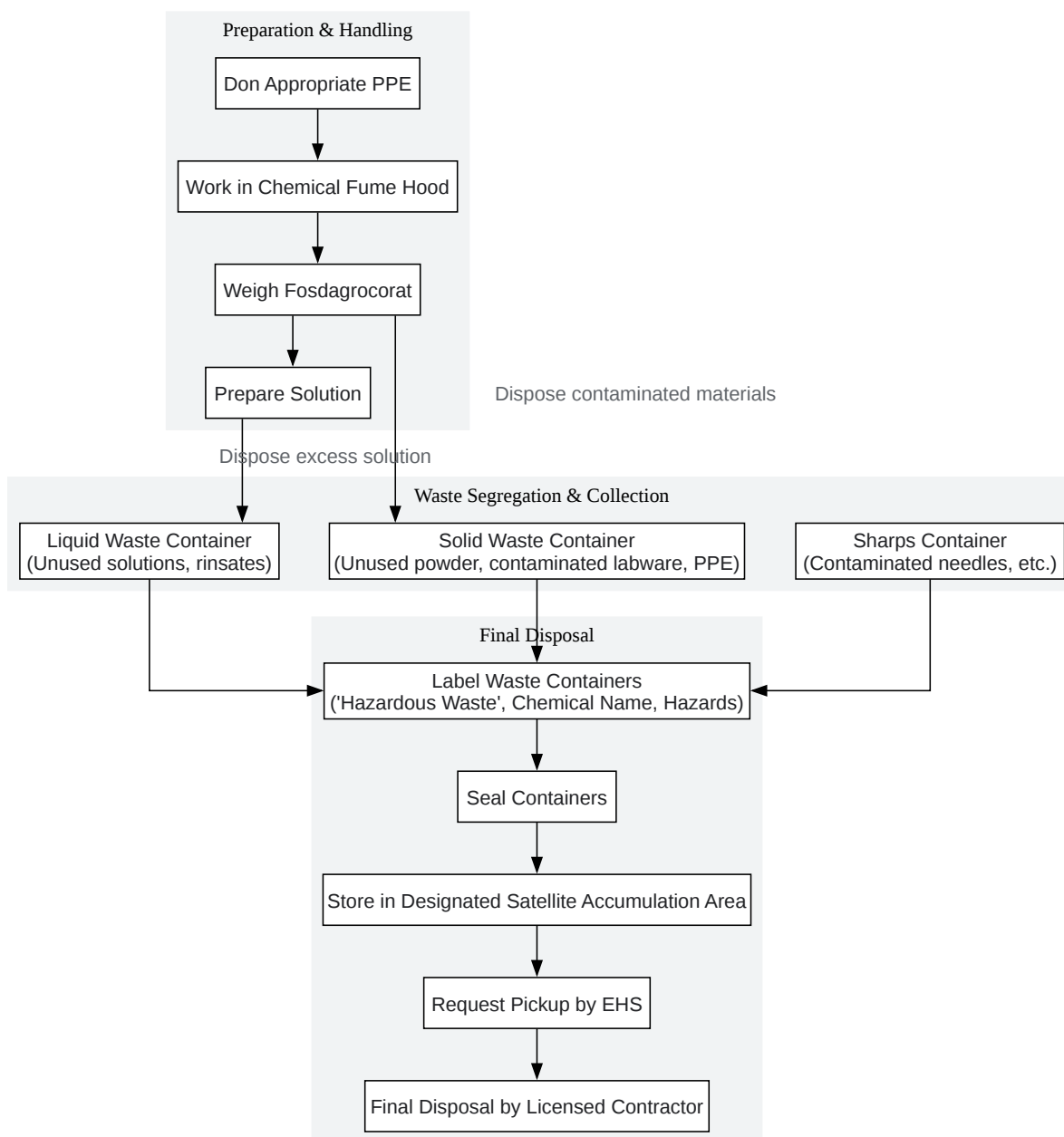
Dispose of all **Fosdagrocorat** waste as hazardous chemical waste in accordance with all applicable federal, state, and local regulations.

- Segregation:
 - Collect all waste contaminated with **Fosdagrocorat** separately from other laboratory waste.
 - Use designated, clearly labeled, and leak-proof containers.
- Solid Waste Disposal (Unused/Expired Compound, Contaminated PPE, and Labware):
 - Place unused or expired **Fosdagrocorat** powder, along with any contaminated items such as gloves, weighing paper, and pipette tips, into a designated hazardous waste container.
 - Do not mix with non-hazardous trash.
 - The container must be sealed and properly labeled with "Hazardous Waste," the chemical name ("**Fosdagrocorat**"), and the associated hazards.
- Liquid Waste Disposal (Solutions, Rinsates):
 - Collect all solutions containing **Fosdagrocorat** and rinsates from cleaning contaminated glassware in a sealed, leak-proof container specifically designated for hazardous liquid waste.

- Never pour **Fosdagrocorat** solutions down the drain.
- Label the container clearly with "Hazardous Waste," the full chemical name, and approximate concentrations of all components.
- Empty Container Disposal:
 - Triple rinse empty containers that held **Fosdagrocorat** with a suitable solvent.
 - Collect the rinsate as hazardous liquid waste.
 - After triple rinsing, deface the original label and dispose of the container according to your institution's guidelines for decontaminated glassware or plastic.
- Spill Management:
 - Evacuate: Clear the immediate area of all personnel.
 - Ventilate: Ensure the area is well-ventilated, if safe to do so.
 - Contain: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to cover the spill.
 - Collect: Carefully sweep or scoop the absorbed material into a designated hazardous waste container.
 - Clean: Decontaminate the spill area with a suitable solvent and then soap and water. Collect all cleaning materials as hazardous waste.
 - Report: Report the spill to your institution's Environmental Health and Safety (EHS) department.

Experimental Protocols and Workflows

Visualizing the procedural steps and underlying mechanisms can enhance understanding and compliance.



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References

- 1. Fosdagrocorat - Wikipedia [en.wikipedia.org]
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